

# 10-Norparvulenone: A Fungal Metabolite with Anti-Influenza Virus Potential

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## Compound of Interest

Compound Name: 10-Norparvulenone

Cat. No.: B3025966

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## An In-depth Technical Guide for Researchers and Drug Development Professionals

Disclaimer: This document synthesizes the currently available public information on **10-Norparvulenone**. Detailed quantitative data, including specific IC50 and CC50 values, full spectroscopic data, and a comprehensive isolation protocol, are primarily found in the original publication by Fukami et al. (2000), which is not widely accessible. This guide therefore provides a comprehensive overview based on existing secondary sources and related literature, with specific data gaps clearly indicated.

## Introduction

**10-Norparvulenone** is a naturally occurring fungal metabolite that has garnered interest for its potential antiviral properties. First isolated from the fungus *Microsphaeropsis* sp. FO-5050, this compound belongs to the naphthalenone class of polyketides, a diverse group of secondary metabolites known for a wide range of biological activities.<sup>[1][2]</sup> This technical guide provides a detailed overview of **10-Norparvulenone**, covering its chemical properties, biosynthesis, biological activity with a focus on its anti-influenza virus effects, and relevant experimental methodologies.

## Chemical Properties and Structure

**10-Norparvulenone** is a polyketide with a naphthalenone core structure. Its chemical and physical properties are summarized in the table below. The structure was elucidated through

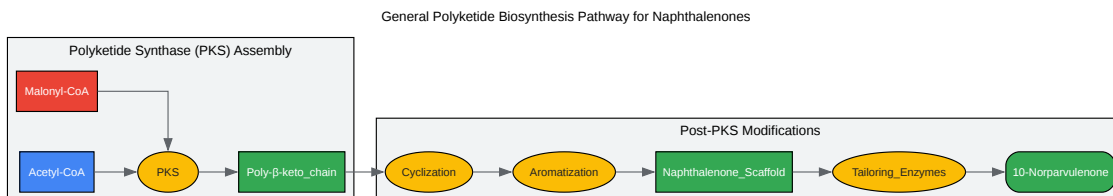
spectroscopic analysis, and its total synthesis has been successfully achieved.[3][4]

Table 1: Physicochemical Properties of **10-Norparvulenone**

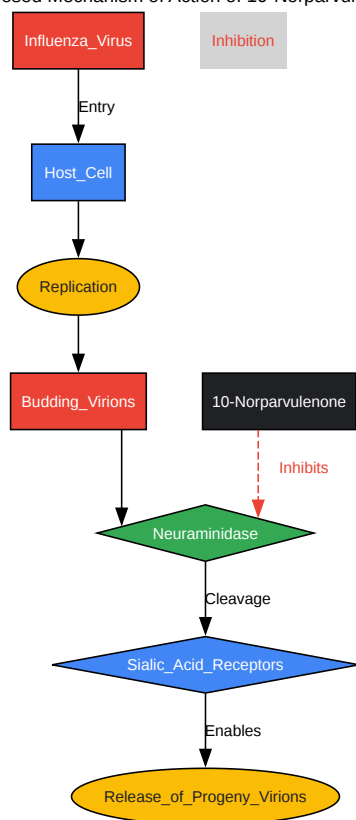
Property	Value	Reference
Chemical Formula	C <sub>12</sub> H <sub>14</sub> O <sub>5</sub>	[1]
Molecular Weight	238.24 g/mol	[1]
CAS Number	618104-32-8	[1]
Appearance	Data not available	
Solubility	Data not available	
UV λ <sub>max</sub>	Data not available	
IR (KBr) ν <sub>max</sub>	Data not available	
<sup>1</sup> H NMR	Data not available	
<sup>13</sup> C NMR	Data not available	
Mass Spectrometry	Data not available	

## Biosynthesis

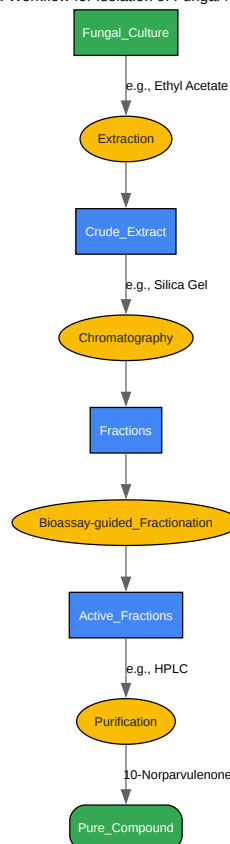
**10-Norparvulenone**, as a member of the naphthalenone family, is biosynthesized through the polyketide pathway.[2] This pathway involves the sequential condensation of acetate units by a polyketide synthase (PKS) enzyme to form a poly-β-keto chain. This chain then undergoes a series of cyclization, aromatization, and tailoring reactions, such as hydroxylation and methylation, to yield the final naphthalenone scaffold. The biosynthesis of fungal naphthalenones is often linked to the production of dihydroxynaphthalene (DHN) melanin.[2]



Proposed Mechanism of Action of 10-Norparvulenone



General Workflow for Isolation of Fungal Metabolites



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## References

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- 2. *Microsphaeropsis* sp.FO-5050からの10-ノルパルブレノン, この物質は抗インフルエンザウィルス性の新抗生物質である | 文献情報 | J-GLOBAL 科学技術総合リンクセンター [jglobal.jst.go.jp]
- 3. researchgate.net [researchgate.net]
- 4. Semi-quantitative detection of viral RNA in influenza A virus-infected mice for evaluation of antiviral compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
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